

Essential Safety and Operational Guide for Ethyl 3-hydroxy-2,2-dimethylpropanoate

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Compound of Interest

Compound Name: Ethyl 3-hydroxy-2,2-dimethylpropanoate

Cat. No.: B186381

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For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **Ethyl 3-hydroxy-2,2-dimethylpropanoate** (CAS: 14002-73-4). Adherence to these guidelines is critical for ensuring laboratory safety and minimizing risk.

I. Personal Protective Equipment (PPE)

Appropriate PPE is mandatory to prevent exposure through inhalation, skin, and eye contact. The following table summarizes the required PPE for handling this substance.

PPE Category	Item	Specifications and Usage
Eye and Face Protection	Safety Goggles	Must be worn at all times to protect against splashes. [1]
Hand Protection	Chemical-Resistant Gloves	Protective gloves are required. [1] Nitrile or neoprene gloves are recommended. Always inspect gloves for degradation or punctures before use.
Body Protection	Laboratory Coat	A standard laboratory coat should be worn to protect against spills.
Respiratory Protection	Fume Hood or Respirator	All handling of Ethyl 3-hydroxy-2,2-dimethylpropanoate should occur in a well-ventilated area, preferably within a chemical fume hood to minimize vapor inhalation.

II. Hazard Identification and Precautionary Measures

Ethyl 3-hydroxy-2,2-dimethylpropanoate is classified with the following hazards, necessitating specific precautionary actions.

Hazard Statement	Description	Precautionary Statement
H302	Harmful if swallowed	P264: Wash skin thoroughly after handling. P270: Do not eat, drink or smoke when using this product. P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell. P330: Rinse mouth.
H315	Causes skin irritation	P280: Wear protective gloves. P302+P352: IF ON SKIN: Wash with plenty of soap and water. P332+P313: If skin irritation occurs: Get medical advice/attention. P362: Take off contaminated clothing and wash before reuse.
H319	Causes serious eye irritation	P280: Wear eye protection/face protection. P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. P337+P313: If eye irritation persists: Get medical advice/attention.
H332	Harmful if inhaled	P261: Avoid breathing dust/fume/gas/mist/vapors/spray. P271: Use only outdoors or in a well-ventilated area. P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing. P312: Call a

POISON CENTER or
doctor/physician if you feel
unwell.

H335

May cause respiratory irritation

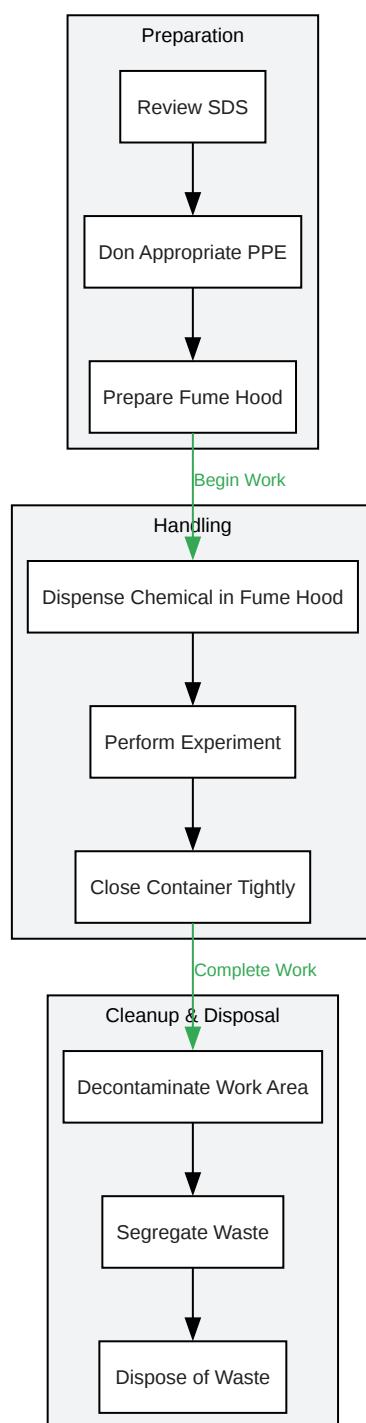
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Remove person to fresh air
and keep comfortable for
breathing. P312: Call a
POISON CENTER or
doctor/physician if you feel
unwell.

III. Operational and Disposal Plans

Safe Handling Protocol

A systematic approach to handling is crucial for safety. The following workflow outlines the necessary steps from preparation to cleanup.

Safe Handling Workflow for Ethyl 3-hydroxy-2,2-dimethylpropanoate



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References

- 1. chemscene.com [chemscene.com]
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